

Analytical Standards for Isocorynoxine

Research: Application Notes and Protocols

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Compound of Interest

Compound Name: *Isocorynoxine*

Cat. No.: *B1230319*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Isocorynoxine is a tetracyclic oxindole alkaloid naturally found in plants of the *Uncaria* and *Mitragyna* genera.^[1] It has garnered significant interest within the scientific community due to its diverse pharmacological activities. This document provides detailed application notes and experimental protocols for the analytical standardization of **Isocorynoxine**, crucial for ensuring the accuracy and reproducibility of research findings in drug discovery and development.

Chemical and Physical Properties

A comprehensive understanding of the physicochemical properties of **Isocorynoxine** is fundamental for its analytical characterization.

Property	Value	Source
Molecular Formula	C ₂₂ H ₂₆ N ₂ O ₄	[1]
Molecular Weight	382.5 g/mol	[1]
CAS Number	51014-29-0	[1]
Appearance	Solid	[2]
Solubility	Soluble in DMSO, DMF, and Ethanol.	[3]
UV max	244 nm	[3]

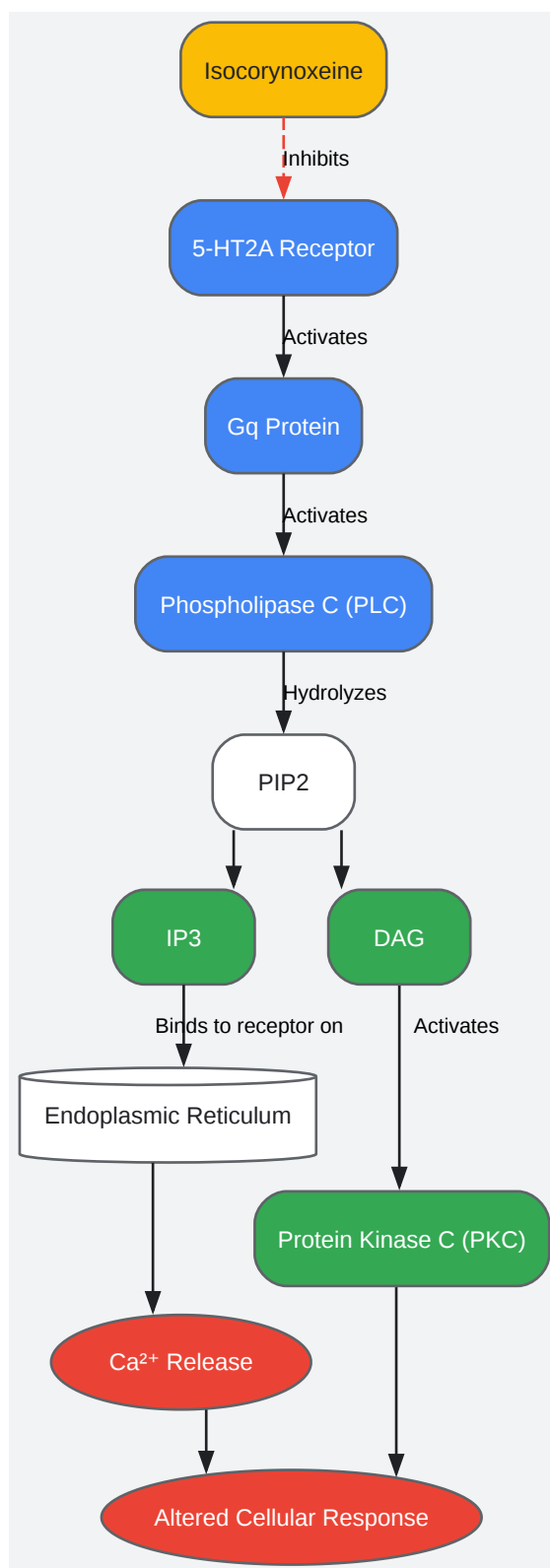
Biological Activities and Signaling Pathways

Isocorynoxine exhibits a range of biological effects, primarily attributed to its interaction with specific cellular signaling pathways.

Biological Activity	IC ₅₀ /Effective Concentration	Mechanism of Action	Source
5-HT _{2A} Receptor Antagonism	72.4 μ M	Competitive antagonist at 5-HT _{2A} receptor sites.	[4]
Neuroprotection	100 μ M	Protects against glutamate-induced cytotoxicity in HT22 cells.	[3]
Vasodilation	Concentration-dependent	Induces relaxation of arterial rings.	[3]
Antihypertensive	15 mg/kg (in rats)	Contributes to lowering blood pressure.	[5]
Anti-inflammatory	13.7 μ M	Inhibits LPS-induced nitric oxide production in microglia.	[3]

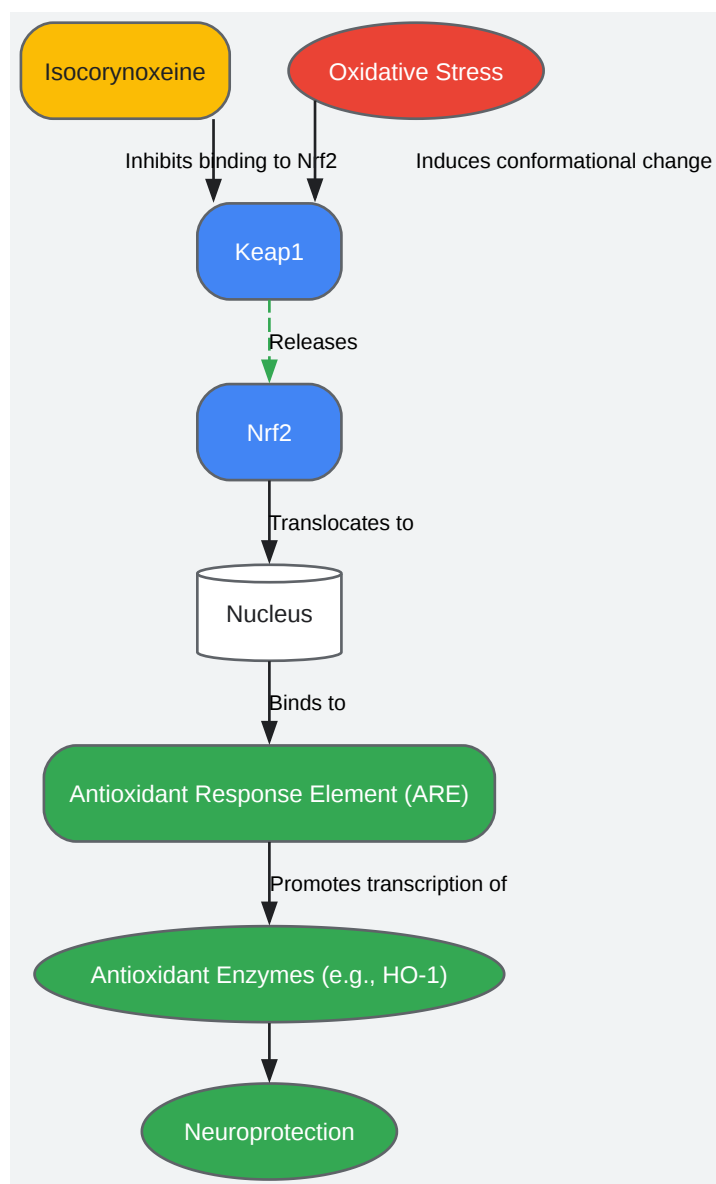
Signaling Pathway Diagrams

The following diagrams illustrate the key signaling pathways modulated by **Isocorynoxine**.



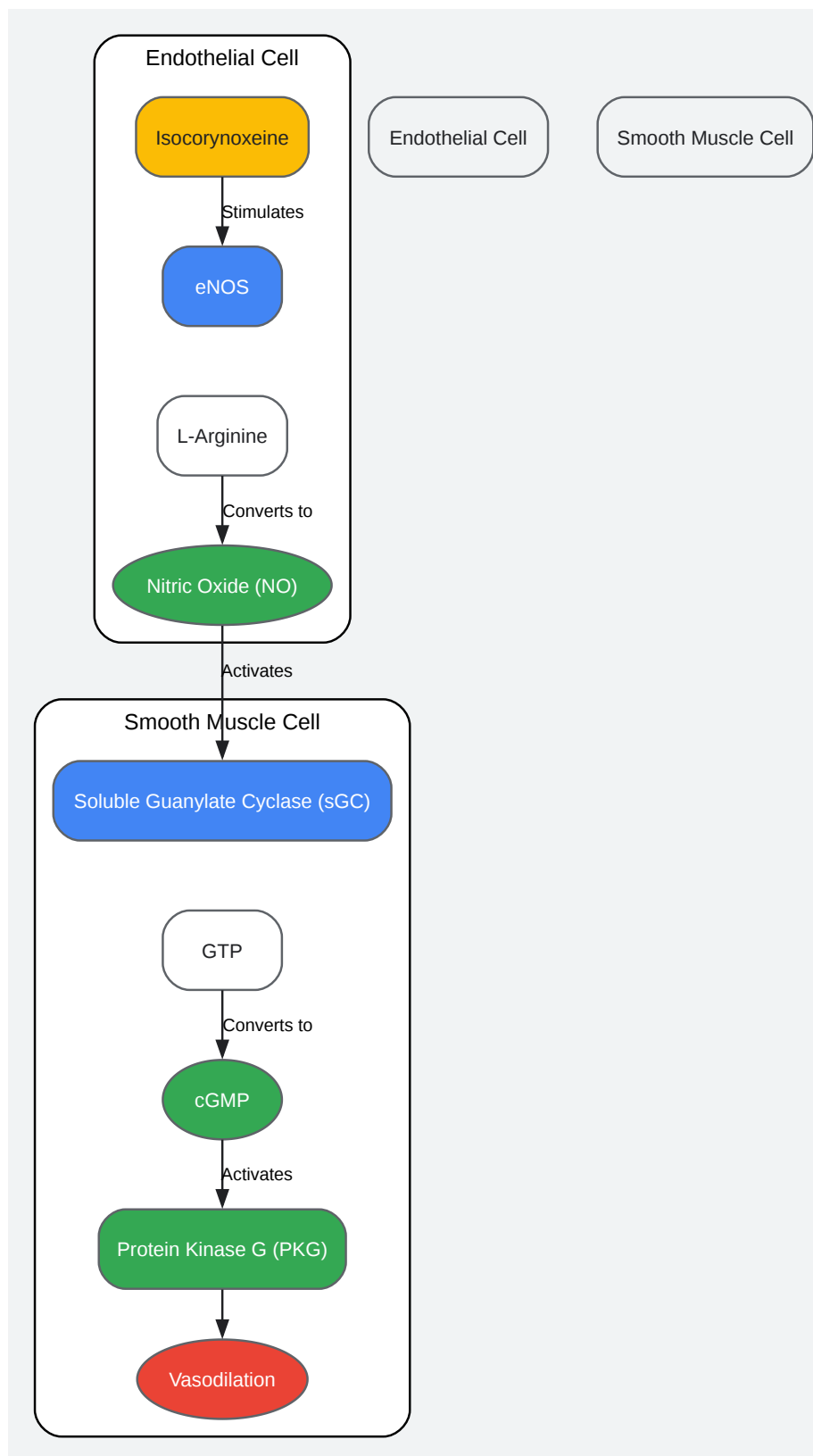
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Isocorynoxetine as a 5-HT2A Receptor Antagonist.



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Proposed Neuroprotective Mechanism via Nrf2 Pathway.



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Proposed Vasodilation Mechanism via NO/cGMP Pathway.

Experimental Protocols

Detailed methodologies for the analysis of **Isocorynoxine** are provided below.

High-Performance Liquid Chromatography (HPLC) for Purity and Quantification

This protocol is designed for the analysis of **Isocorynoxine** in plant extracts or as a pure standard.

1. Instrumentation and Conditions:

- HPLC System: A standard HPLC system equipped with a UV detector, autosampler, and column oven.
- Column: C18 reversed-phase column (e.g., 4.6 x 250 mm, 5 μ m).
- Mobile Phase: A gradient of acetonitrile and water (containing 0.1% formic acid) is commonly used. A typical gradient might be:
 - 0-20 min: 20-80% Acetonitrile
 - 20-25 min: 80% Acetonitrile
 - 25-30 min: 80-20% Acetonitrile
 - 30-35 min: 20% Acetonitrile
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30 °C.
- Detection Wavelength: 254 nm.
- Injection Volume: 10 μ L.

2. Sample Preparation:

- **Standard Solution:** Accurately weigh and dissolve **Isocorynoxine** reference standard in methanol to prepare a stock solution (e.g., 1 mg/mL). Further dilute to create a series of calibration standards.
- **Plant Material:**
 - Grind the dried plant material to a fine powder.
 - Extract a known amount of the powder (e.g., 1 g) with methanol (e.g., 20 mL) using ultrasonication for 30 minutes.
 - Centrifuge the extract and filter the supernatant through a 0.45 µm syringe filter before injection.

3. Data Analysis:

- Identify the **Isocorynoxine** peak based on the retention time of the reference standard.
- Construct a calibration curve by plotting the peak area against the concentration of the standard solutions.
- Quantify the amount of **Isocorynoxine** in the sample by interpolating its peak area on the calibration curve.



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HPLC Analysis Workflow for **Isocorynoxine**.

Gas Chromatography-Mass Spectrometry (GC-MS) for Identification

This protocol provides a general framework for the GC-MS analysis of **Isocorynoxine**, suitable for identification purposes.

1. Instrumentation and Conditions:

- GC-MS System: A gas chromatograph coupled to a mass spectrometer with an electron ionization (EI) source.
- Column: A non-polar capillary column (e.g., HP-5MS, 30 m x 0.25 mm, 0.25 μ m).
- Carrier Gas: Helium at a constant flow rate of 1 mL/min.
- Injection Mode: Splitless.
- Injector Temperature: 280 °C.
- Oven Temperature Program:
 - Initial temperature: 150 °C, hold for 2 min.
 - Ramp to 280 °C at 10 °C/min.
 - Hold at 280 °C for 10 min.
- MS Transfer Line Temperature: 280 °C.
- Ion Source Temperature: 230 °C.
- Ionization Energy: 70 eV.
- Mass Scan Range: m/z 50-550.

2. Sample Preparation:

- Dissolve the sample in a suitable volatile solvent such as methanol or dichloromethane.
- Derivatization (e.g., silylation) may be necessary to improve volatility and thermal stability, although it may not be required for **Isocorynoxine**.

3. Data Analysis:

- Identify the peak corresponding to **Isocorynoxine** based on its retention time.

- Confirm the identity by comparing the obtained mass spectrum with a reference spectrum from a library or a previously run standard. Key fragments for **Isocorynoxine** should be observed.



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GC-MS Analysis Workflow for **Isocorynoxine** Identification.

Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Elucidation

NMR is a powerful tool for the unambiguous structural confirmation of **Isocorynoxine**.

1. Instrumentation and Conditions:

- NMR Spectrometer: A high-field NMR spectrometer (e.g., 400 MHz or higher) equipped with a suitable probe.
- Solvent: Deuterated chloroform (CDCl_3) or deuterated methanol (CD_3OD) are appropriate solvents.
- Experiments:
 - ^1H NMR
 - ^{13}C NMR
 - 2D NMR experiments such as COSY (Correlated Spectroscopy), HSQC (Heteronuclear Single Quantum Coherence), and HMBC (Heteronuclear Multiple Bond Correlation) for complete structural assignment.

2. Sample Preparation:

- Dissolve a sufficient amount of purified **Isocorynoxine** (typically 1-5 mg) in approximately 0.5 mL of the chosen deuterated solvent in an NMR tube.

3. Data Analysis:

- Process and analyze the 1D and 2D NMR spectra to assign all proton and carbon signals to the molecular structure of **Isocorynoxine**.
- Compare the obtained chemical shifts and coupling constants with literature data for confirmation.

Conclusion

The analytical methods and protocols outlined in this document provide a robust framework for the standardization of **Isocorynoxine** in a research setting. Adherence to these guidelines will facilitate the generation of high-quality, reproducible data, which is essential for advancing our understanding of the therapeutic potential of this promising natural product.

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References

- 1. Isocorynoxine | C₂₂H₂₆N₂O₄ | CID 3037448 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Dual Neuroprotective Pathways of a Pro-Electrophilic Compound via HSF-1-activated Heat Shock Proteins and Nrf2-activated Phase 2 Antioxidant Response Enzymes - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. HPLC analysis of oxindole alkaloids in *Uncaria tomentosa*: sample preparation and analysis optimisation by factorial design - PubMed [pubmed.ncbi.nlm.nih.gov]
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